Critical properties and acentric factor of n-octadecane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Octadecane*
CAS No.:	*128271-18-1*
Cat. No.:	*B175841*

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[label="Rapid Pulse-Heating\n(Residence time < 1s)",

Workflow for determining heavy alkane critical properties avoiding thermal degradation.

Implications for Drug Development and Formulation

Understanding the critical properties and acentric factor of n-**octadecane** extends far beyond theoretical physical chemistry. For drug development professionals, these parameters are strictly required for:

- Supercritical Fluid Extraction (SFE): When purifying active pharmaceutical ingredients (APIs) from lipid-rich biological matrices, n-**octadecane** is often used as a model compound for heavy lipid impurities. Accurate Pcand Tcvalues allow engineers to tune the density of supercritical CO2to selectively precipitate or dissolve these long-chain molecules.

- Cold-Chain Biologics Packaging: n-**Octadecane** is a premier Phase Change Material (PCM) due to its stable melting point at ~28 °C (301 K). When designing sealed PCM jackets for the transport of temperature-sensitive biologics (like monoclonal antibodies or mRNA LNPs), engineers use the acentric factor (ω) within the PC-SAFT equation of state [[1]]([Link]) to

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predict the thermal expansion and vapor pressure exerted on the packaging walls during extreme environmental temperature excursions.

By grounding formulation models in rigorously validated thermophysical data, pharmaceutical scientists can ensure the physical integrity of both their manufacturing processes and their final drug product packaging.

References

- **Octadecane** - the NIST WebBook, National Institute of Standards and Technology (NIST), [Link]
- Effective Thermophysical Constants of Thousands of Fluids. I: Critical Temperature, Critical Pressure, Critical Density, and Acentric Factor, Journal of Chemical & Engineering Data (ACS Publications),[Link]
- Determination of Critical Properties and Acentric Factors of Petroleum Fractions Using Artificial Neural Networks, Industrial & Engineering Chemistry Research (ACS Publications), [Link]
- Experimental measurements and equation of state modeling of liquid densities for long-chain n-alkanes at pressures to 265 MPa and temperatures to 523 K, Fluid Phase Equilibria (via ResearchGate),[Link]

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Sources

- 1. researchgate.net [researchgate.net]
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